

# Cyantraniliprole: A Comparative Guide to its Insecticidal Activity Against New Target Pests

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## Compound of Interest

Compound Name: Cyantraniliprole

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This guide provides a comprehensive analysis of the insecticidal efficacy of **Cyantraniliprole** against several new and economically significant insect pests. Through a review of recent experimental data, this document compares the performance of **Cyantraniliprole** with other commercially available insecticides, offering valuable insights for the development of effective pest management strategies.

## Executive Summary

**Cyantraniliprole**, a second-generation anthranilic diamide insecticide, demonstrates broad-spectrum activity against a variety of chewing and sucking insect pests. Its unique mode of action, targeting the insect's ryanodine receptors, leads to the uncontrolled release of internal calcium stores, resulting in rapid feeding cessation, paralysis, and eventual death of the pest. [1] Recent studies have validated its high efficacy against several new target pests, including invasive species such as the tomato leafminer (*Tuta absoluta*) and the fall armyworm (*Spodoptera frugiperda*), as well as increasingly problematic pests like whiteflies (*Bemisia tabaci*) and thrips (*Thrips* spp.). This guide presents comparative data from recent field and laboratory studies, details the experimental protocols used, and visualizes the underlying biological and experimental processes.

## Comparative Efficacy of Cyantraniliprole

Recent research highlights the potent insecticidal activity of **Cyantraniliprole** against a range of new target pests. The following tables summarize the quantitative data from these studies, comparing its performance with other insecticides.

## Table 1: Efficacy Against Whiteflies (*Bemisia tabaci*) on Eggplant

A 2023 study in greenhouse settings compared the efficacy of **Cyantraniliprole** with Pyrifluquinazon and a control group of other conventional insecticides against the sweet potato whitefly, *Bemisia tabaci*, on eggplants. The results, presented below, show the corrected percentage reduction in whitefly egg and nymph populations after five applications.

Insecticide	Corrected % Reduction in Egg Population (Greenhouse 1)	Corrected % Reduction in Egg Population (Greenhouse 2)	Corrected % Reduction in Nymph Population (Greenhouse 1)	Corrected % Reduction in Nymph Population (Greenhouse 2)
Cyantraniliprole	23.69%	42.47%	76.25%	0%
Pyrifluquinazon	>99%	>99%	>97%	>97%
Positive Control*	Low efficacy	Low efficacy	Low efficacy	Low efficacy

\*Positive control consisted of five different conventional insecticides.[2]

While Pyrifluquinazon showed higher efficacy in this particular study, **Cyantraniliprole** still demonstrated a notable reduction in whitefly populations, particularly against nymphs in one of the greenhouses.[2]

## Table 2: Efficacy Against Thrips and Fruit Borer on Chilli

A 2024 field study evaluated the bioefficacy of different doses of **Cyantraniliprole** 10.26% OD against fruit borer (*Helicoverpa armigera*) and thrips on chilli, compared to other common insecticides.

Insecticide Treatment	Dose (g a.i./ha)	Mean % Reduction in Fruit Borer Larval Population	Mean % Reduction in Thrips Population
Cyantraniliprole 10.26% OD	120	84.13%	78.03%
Cyantraniliprole 10.26% OD	90	-	-
Imidacloprid 17.8% SL	20	-	-
Spinosad 45% SC	73	-	-

Data for all treatments was not fully available in the snippet.

The highest dose of **Cyantraniliprole** was the most effective treatment in reducing both fruit borer and thrips populations.[\[3\]](#)[\[4\]](#)[\[5\]](#)

### Table 3: Efficacy Against Stored-Product Beetles (Laboratory Bioassay)

A recent study investigated the efficacy of **Cyantraniliprole** against several species of stored-product beetles. The following table shows the mortality of confused flour beetle (*Tribolium confusum*) adults at different concentrations over 28 days.

Cyantraniliprole Concentration (ppm)	% Mortality at Day 7	% Mortality at Day 14	% Mortality at Day 21	% Mortality at Day 28
250	-	-	-	33.3%
500	-	-	-	-
1000	-	-	-	-
2000	-	-	-	-
2500	-	-	-	-
3000	-	-	-	100%

Detailed data for all time points and concentrations were not fully available in the snippet.

The results indicate a dose-dependent mortality, with the highest concentration achieving 100% mortality after 28 days, highlighting its potential for use in storage facilities.[\[1\]](#)

## Experimental Protocols

### Bioassay for Efficacy Against Whiteflies (*Bemisia tabaci*) on Eggplant

- **Experimental Design:** The study was conducted in two greenhouses, each divided into three compartments. One compartment was treated with Pyriproxyfen, another with **Cyantraniliprole**, and a third with a rotation of five different conventional insecticides (positive control).[\[2\]](#)
- **Insecticide Application:** Five consecutive treatments were carried out at 10-15 day intervals. [\[2\]](#)
- **Data Collection:** The number of whitefly eggs and nymphs were counted on eggplant leaves before and after each application to determine the percentage reduction.[\[2\]](#)

- Statistical Analysis: The corrected percentage reduction was calculated to account for natural population fluctuations.[2]

## Field Trial for Efficacy Against Thrips and Fruit Borer on Chilli

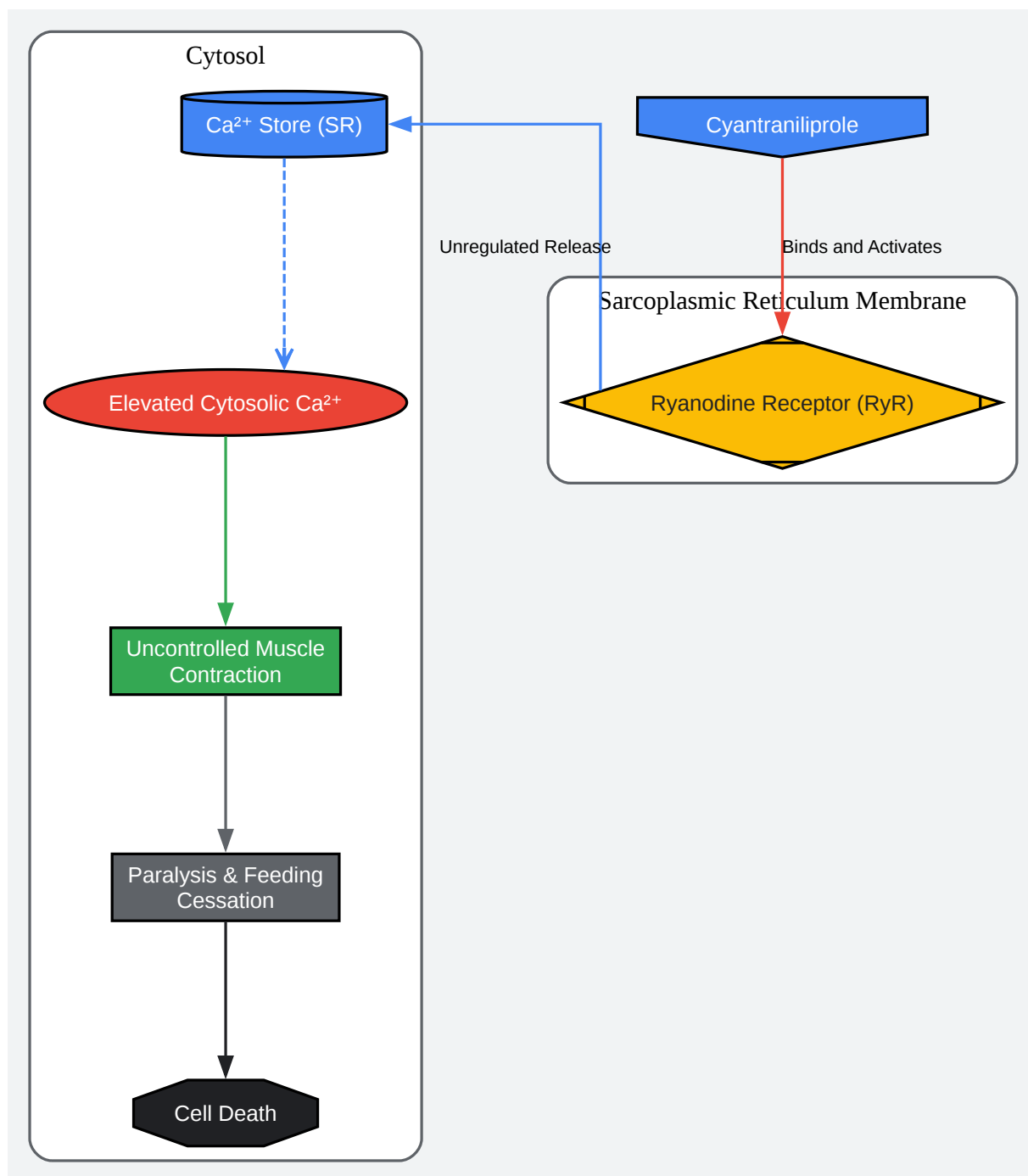
- Experimental Design: The trial was laid out in a randomized block design with three replications.[3][4]
- Treatments: Different doses of **Cyantraniliprole** 10.26% OD (30, 60, 90, and 120 g a.i./ha) were compared with Imidacloprid 17.8% SL (20 g a.i./ha), Spinosad 45% SC (73 g a.i./ha), and an untreated control.[3][4]
- Data Collection: The larval population of fruit borer and the population of thrips were recorded before and after insecticide applications to calculate the percentage reduction over the untreated check.[3][4]

## Laboratory Bioassay for Efficacy Against Stored-Product Beetles

- Insect Rearing: Adults of five major stored-product beetle species were used in the bioassays.[1]
- Insecticide Formulation: A commercial formulation of **Cyantraniliprole** (Benevia® 10.26% OD) was used to prepare six different concentrations.[1]
- Bioassay Procedure: 500g lots of wheat were treated with the different concentrations of **Cyantraniliprole**. Fifty adult insects were introduced into each jar containing the treated wheat.[1]
- Data Collection: Mortality was recorded at 7, 14, 21, and 28 days after exposure.[1]
- Statistical Analysis: Mean mortality and survival rates were estimated for each species and concentration.[1]

## Visualizations

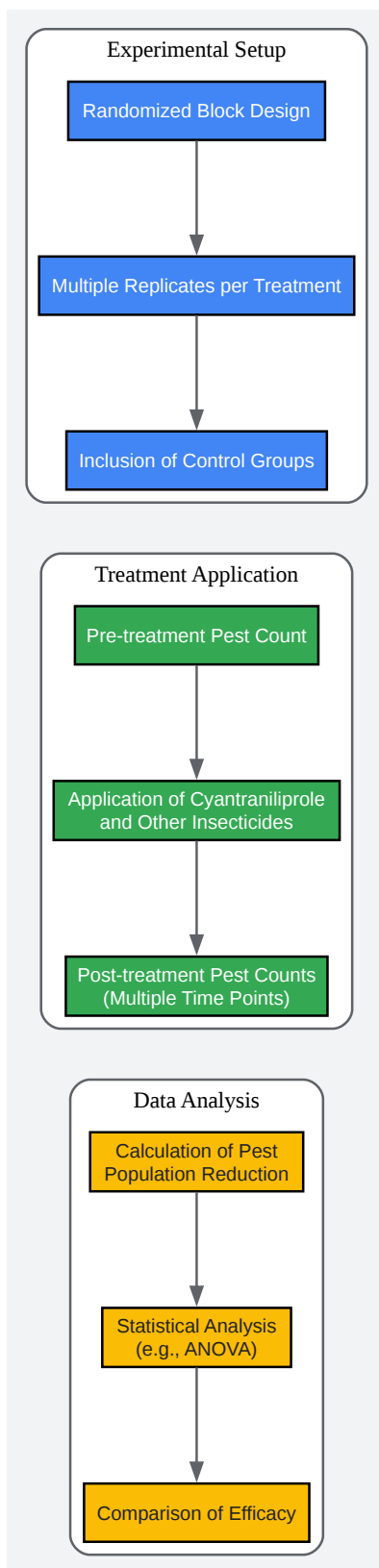
## Signaling Pathway of Cyantraniliprole's Mode of Action



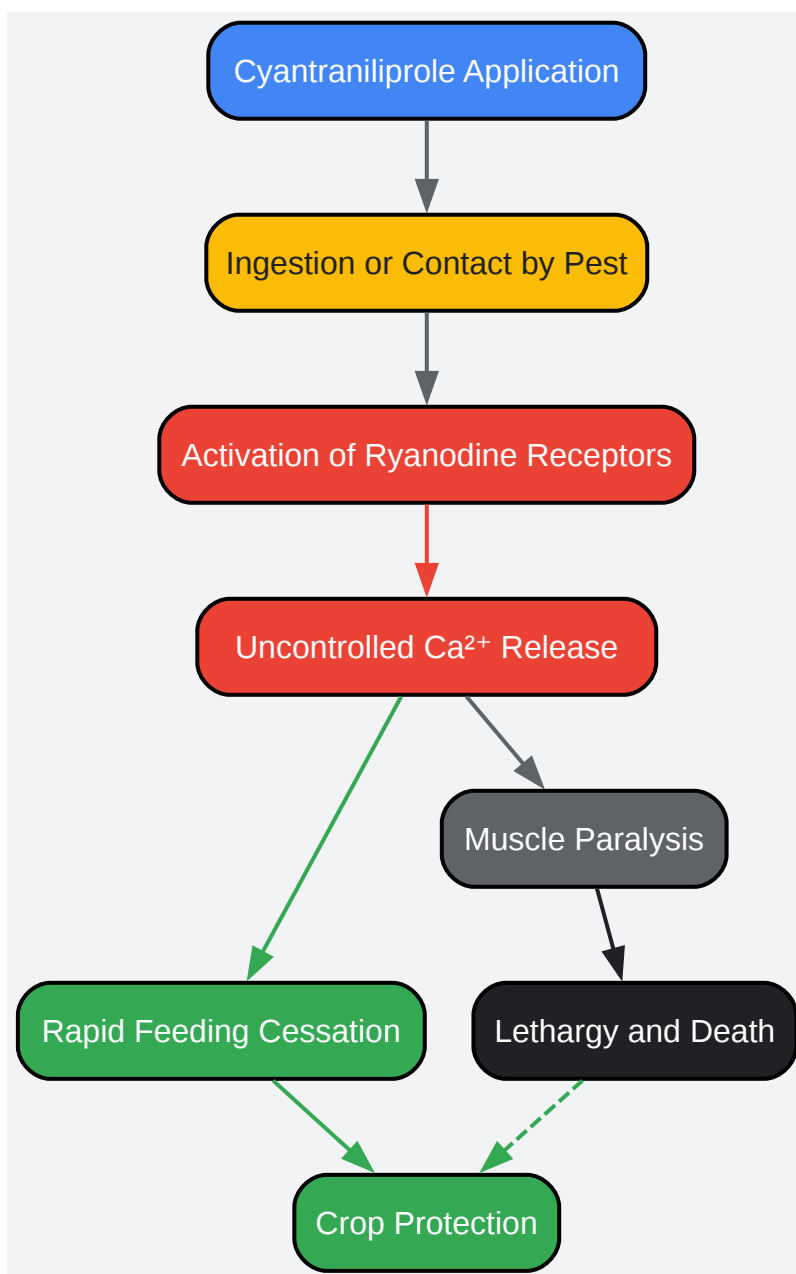
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Caption: Mode of action of **Cyantraniliprole** via activation of the ryanodine receptor.

## Experimental Workflow for a Field Efficacy Trial







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